

Application Notes: Assessing the Anti-inflammatory Effects of LY178002

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Compound of Interest

Compound Name: LY 178002

Cat. No.: B1675587

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Introduction

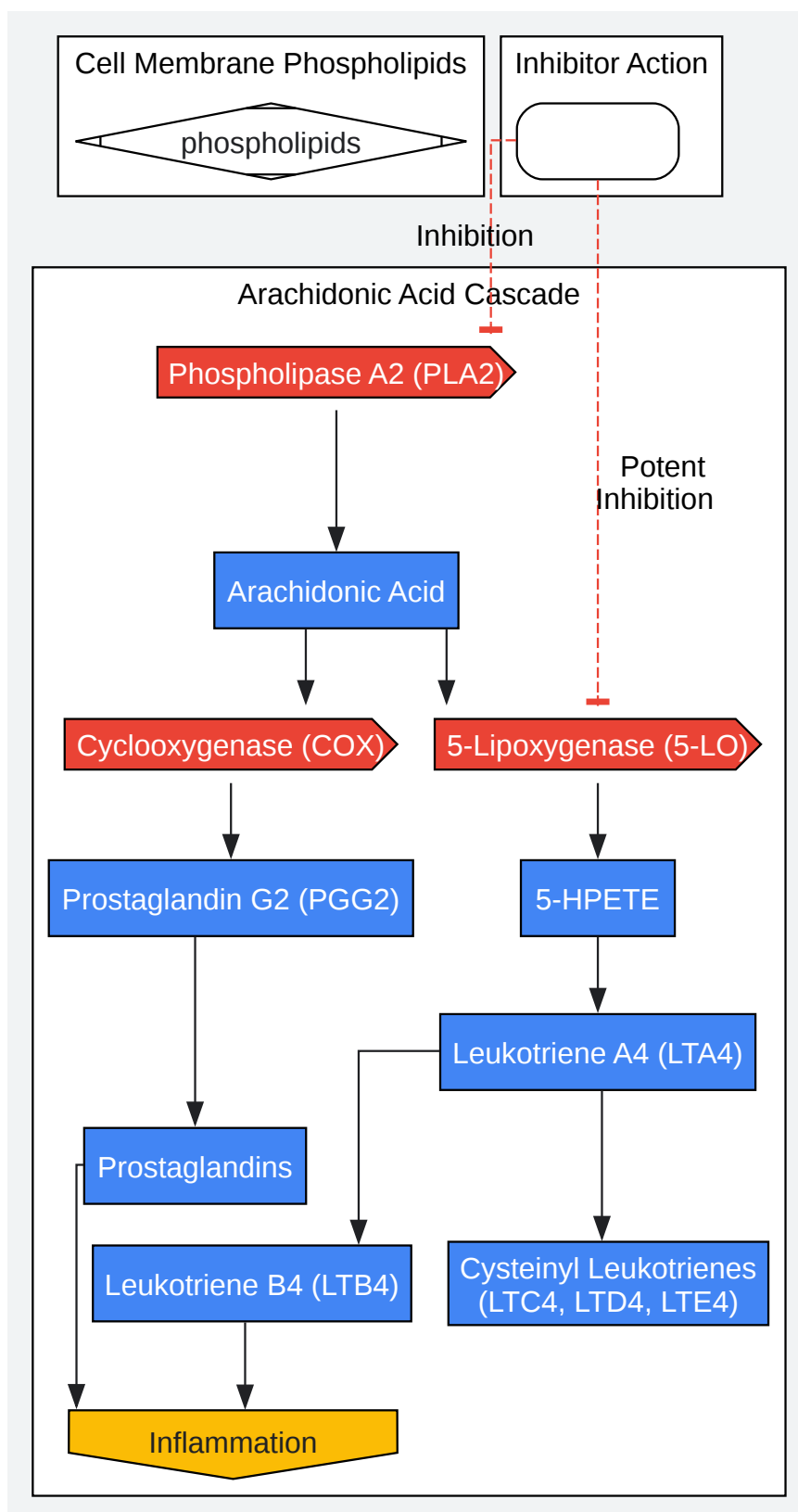
LY178002 is a potent and selective inhibitor of 5-lipoxygenase (5-LPO) and phospholipase A2 (PLA2), key enzymes in the arachidonic acid metabolic pathway that produces pro-inflammatory leukotrienes.[1] By targeting this pathway, LY178002 effectively reduces the production of leukotriene B4 (LTB4), a powerful chemoattractant for neutrophils and other immune cells involved in the inflammatory response.[1][2] These application notes provide a summary of LY178002's anti-inflammatory properties, relevant quantitative data, and detailed protocols for assessing its efficacy in both in vitro and in vivo models.

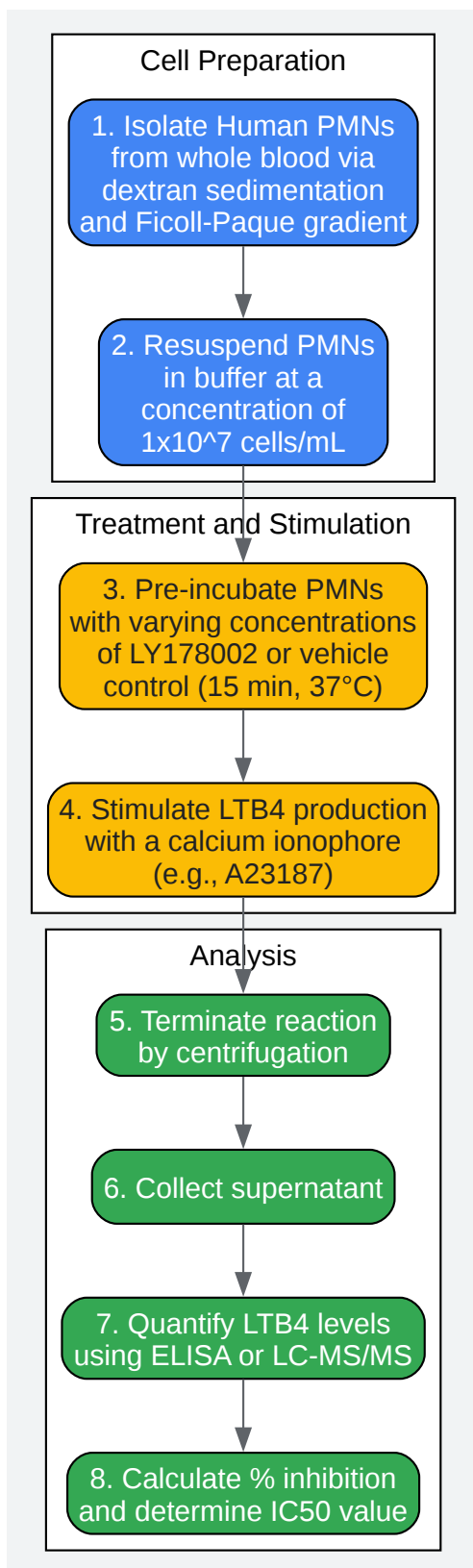
Mechanism of Action

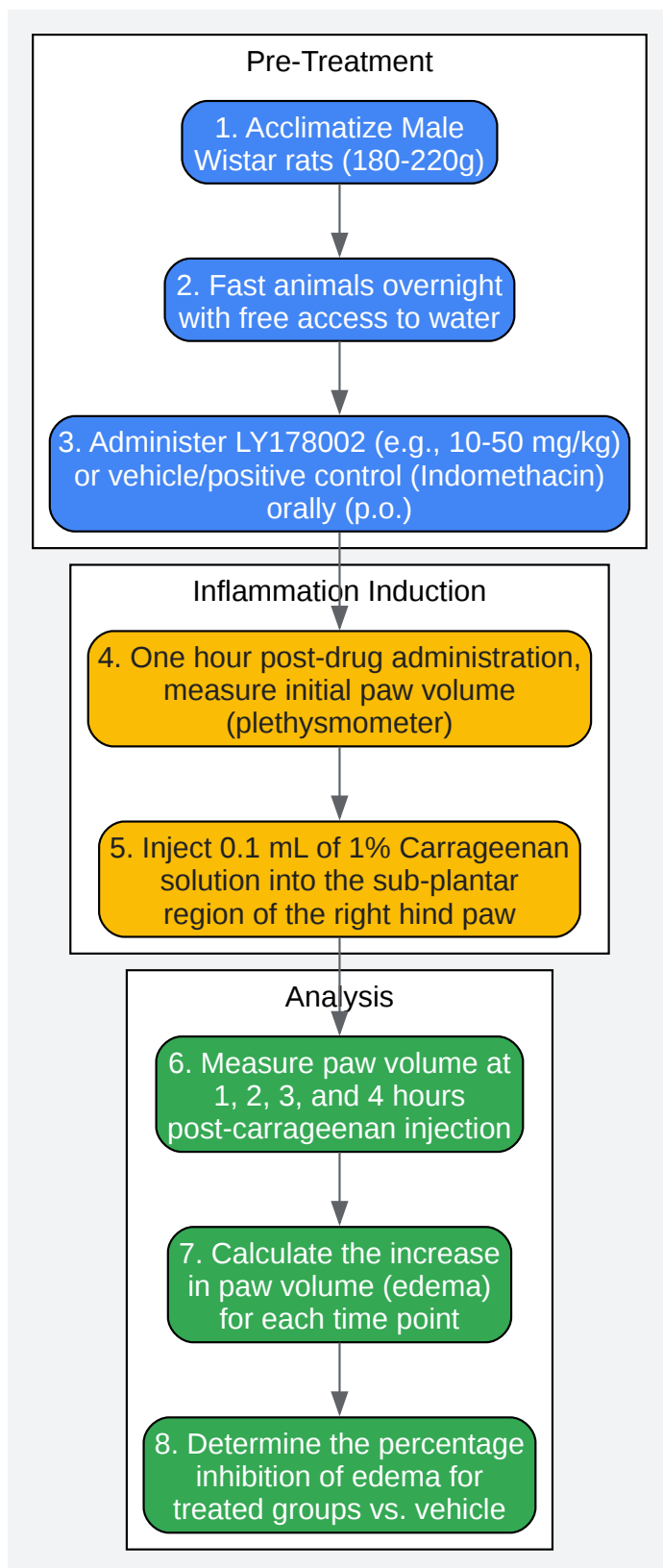
Inflammation is a complex biological response mediated by various chemicals released from tissues and migrating cells, including prostaglandins and leukotrienes.[2] These mediators are synthesized from arachidonic acid, which is released from the cell membrane by phospholipase A2 (PLA2). Arachidonic acid is then metabolized by two major enzymatic pathways: cyclooxygenase (COX), which produces prostaglandins, and 5-lipoxygenase (5-LO), which produces leukotrienes.[2]

LY178002 exerts its anti-inflammatory effects primarily by inhibiting 5-LPO and, to a lesser extent, PLA2.[1] This dual inhibition blocks the synthesis of LTB4, a potent lipid mediator that

recruits and activates leukocytes, particularly neutrophils, at sites of inflammation.[1][3] The reduction in LTB4 levels helps to attenuate the inflammatory cascade.







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References

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- 3. Effect of a leukotriene B4 receptor antagonist, LY293111, on allergen induced responses in asthma - PubMed [pubmed.ncbi.nlm.nih.gov]
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